

# An In-depth Technical Guide to Ethyl 5-fluoronicotinate

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## Compound of Interest

Compound Name: Ethyl 5-fluoronicotinate

Cat. No.: B1295988

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 5-fluoronicotinate**, a key building block in modern medicinal chemistry. It details the compound's properties, applications, and synthesis, with a focus on its role in the development of targeted therapeutics.

## Core Compound Specifications

**Ethyl 5-fluoronicotinate** is a fluorinated pyridine derivative widely used as an intermediate in the synthesis of complex bioactive molecules. Its chemical structure, featuring a fluorine atom on the pyridine ring, often imparts desirable pharmacokinetic and pharmacodynamic properties to the final compounds.

Identifier	Value	Source
CAS Number	22620-29-7	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>8</sub> FNO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	169.15 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	ethyl 5-fluoropyridine-3-carboxylate	
Purity	Typically ≥95%	<a href="#">[3]</a>

Property	Value	Source
Appearance	Colorless to pale yellow liquid	
Solubility	Soluble in organic solvents like ethanol, methanol, and chloroform; insoluble in water.	
Storage	Sealed in a dry environment at 2-8°C.[2]	

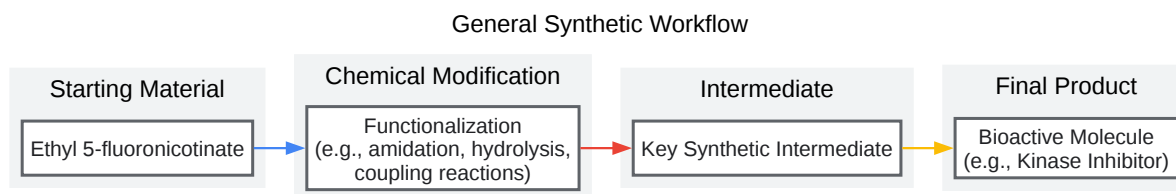
## Applications in Drug Discovery and Development

**Ethyl 5-fluoronicotinate** is a versatile precursor in the synthesis of a variety of therapeutic agents. The presence of the fluorine atom can enhance metabolic stability, binding affinity, and bioavailability of the final drug molecule.

Its primary applications are in the development of:

- Kinase Inhibitors: As a crucial intermediate in the synthesis of kinase inhibitors for targeted cancer therapy.[1]
- Antiviral Agents: Used in the creation of novel nicotinic acid derivatives with potential antiviral activities.[1]
- Anticancer Compounds: Serves as a starting material for molecules with antiproliferative effects.[1]
- Agrochemicals: Employed in the research and development of new pesticides with improved efficacy.[1]

The general workflow for utilizing **Ethyl 5-fluoronicotinate** in the synthesis of bioactive molecules often involves its functionalization at various positions on the pyridine ring.



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A generalized workflow for the use of **Ethyl 5-fluoronicotinate** in synthesis.

## Experimental Protocols

While specific protocols are highly dependent on the target molecule, a general procedure for the synthesis of a derivative from **Ethyl 5-fluoronicotinate** is outlined below. This example illustrates a common synthetic transformation.

Example: Synthesis of a 2-Chloro-5-fluoro-nicotinate derivative

This process involves the selective hydrogenation of a di-chlorinated precursor to yield the desired mono-chloro product.

Materials:

- 2,6-dichloro-5-fluoro-nicotinic acid methyl ester
- Ethyl acetate
- Triethylamine
- 5% Raney Nickel or Palladium on Carbon (Pd-C) catalyst
- Hydrogen gas

Procedure:

- Dissolve 2,6-dichloro-5-fluoro-nicotinic acid methyl ester (e.g., 50g, 0.21mol) in ethyl acetate (1.2L) in a suitable reaction vessel.[4]

- Add triethylamine (33.3g, 0.33mol) and the chosen catalyst (e.g., 1.0g of 5% Raney Nickel).  
[4]
- Subject the mixture to hydrogenation at a controlled temperature (e.g., 40°C) and pressure (e.g., 3 atmospheres) for a specified duration (e.g., 12 hours).[4]
- After the reaction is complete, remove the catalyst by filtration.[4]
- Concentrate the reaction solution and purify the product using column chromatography to obtain the 2-chloro-5-fluoro-nicotinic acid methyl ester.[4]

Note: This is a generalized example. Reaction conditions, including catalyst choice, solvent, temperature, and pressure, must be optimized for specific substrates and desired outcomes.

## Potential Signaling Pathway Involvement

Derivatives of **Ethyl 5-fluoronicotinate** are often designed to interact with specific cellular signaling pathways implicated in diseases like cancer. For instance, many kinase inhibitors developed from this scaffold target pathways that regulate cell proliferation, survival, and angiogenesis.

A simplified representation of a signaling pathway that could be targeted by a kinase inhibitor derived from **Ethyl 5-fluoronicotinate** is shown below.



## Safety and Handling

- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, and eye/face protection.
- **Ventilation:** Use in a well-ventilated area to avoid inhalation of vapors.
- **Storage:** Store in a cool, dry place away from incompatible materials. Keep the container tightly sealed.

- Disposal: Dispose of chemical waste in accordance with local regulations.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

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## References

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- 4. CN100355732C - Preparation of 2-Cl-5-F-nicotinate and nicotonic acid - Google Patents [patents.google.com]
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